

scientific basis for single-visit restorations with Cerec

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An In-depth Technical Guide on the Scientific Basis of Single-Visit Restorations with **CEREC**

Introduction

The integration of computer-aided design and computer-aided manufacturing (CAD/CAM) into dentistry has revolutionized restorative procedures. The Chairside Economical Restoration of Esthetic Ceramics (**CEREC**) system is at the forefront of this evolution, enabling the fabrication of all-ceramic restorations in a single dental visit. This technical guide provides a comprehensive overview of the scientific principles and evidence that form the basis for single-visit **CEREC** restorations. It is intended for researchers, scientists, and professionals in drug development who require a deep understanding of the material science, clinical performance, and technological accuracy of this system.

Clinical Performance and Longevity

The long-term success of **CEREC** restorations has been substantiated by numerous clinical studies. Systematic reviews and long-term clinical trials have demonstrated high survival rates, comparable to traditional restorative materials like gold.^{[1][2]}

Quantitative Data on Clinical Survival Rates

The clinical efficacy of **CEREC** restorations is well-documented in the scientific literature. The following table summarizes the findings of key long-term studies.

Study (Author, Year)	Duration of Observation	Number of Restorations	Type of Restoration	Survival Rate	Key Findings
Posselt & Kerschbaum, 2003	9 years	2,328	Inlays and Onlays	95.5%	Failures were primarily due to tooth extraction, with no correlation to restoration size or location.[1]
Otto & De Nisco, 2002	10 years	Not specified	Inlays and Onlays (CEREC 1)	90.4%	Demonstrated acceptable long-term performance of feldspathic ceramic restorations in a private practice setting.[1]
Reiss, 2001	9-12 years	1,010	Inlays and Onlays	Not specified	Ongoing evaluations demonstrated good clinical performance based on criteria like tooth vitality and marginal quality.[3]
Martin & Jedyakiewicz, 1999	4.2 years (mean)	Not specified	Inlays	97.4% (mean)	The predominant reasons for

(Systematic
Review)

failure were
ceramic
fracture, tooth
fracture, and
postoperative
hypersensitivity.[\[4\]](#)

Experimental Protocols: A Synopsis

Study Design: The majority of these studies are prospective or retrospective clinical trials conducted in private practice or university settings.

Inclusion Criteria: Patients requiring posterior inlays, onlays, or crowns were typically included. Teeth included were vital and asymptomatic, with sufficient remaining tooth structure for adhesive bonding.

Restorative Protocol:

- **Tooth Preparation:** Standardized cavity preparations were performed with defined geometric parameters, such as minimum ceramic thickness of 1.5-2.0 mm.[\[5\]](#)[\[6\]](#)
- **Digital Impression:** An intraoral scanner (e.g., **CEREC** Bluecam, Omnicam, or Primescan) was used to create a 3D digital model of the prepared tooth and surrounding dentition.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- **Restoration Design:** The restoration was designed using the **CEREC** CAD software.[\[9\]](#)[\[10\]](#)
- **Milling:** The designed restoration was milled from a pre-manufactured ceramic block.[\[8\]](#)[\[9\]](#)
- **Finishing and Polishing:** The milled restoration was tried in, adjusted, and then polished or glazed.
- **Adhesive Luting:** The restoration was bonded to the tooth structure using an adhesive resin cement protocol. This typically involves etching and silanization of the ceramic surface and application of a bonding agent to the tooth.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Evaluation Criteria: Restorations were evaluated at baseline and at regular follow-up intervals by independent examiners. The criteria for evaluation often included:

- Anatomic form and contour
- Marginal integrity and discoloration
- Secondary caries
- Postoperative sensitivity
- Color stability and surface texture
- Fracture of the restoration or tooth

Statistical Analysis: Survival rates were often calculated using Kaplan-Meier survival analysis. Statistical tests such as the chi-square test were used to identify factors influencing the success of the restorations.[3]

Material Science of CEREC Ceramic Blocks

The success of **CEREC** restorations is intrinsically linked to the properties of the materials used. The ceramic blocks are industrially manufactured, ensuring a high degree of homogeneity and minimizing defects.[1] A variety of materials are available, each with specific indications.[14]

Quantitative Data on Material Properties

Material Type	Example Brand(s)	Biaxial Flexural Strength (MPa)	Key Characteristics & Indications
Feldspathic Ceramic	VITA Mark II, CEREC Blocs	~160	Enamel-like wear properties, excellent polishability. Indicated for inlays, onlays, and veneers. [5] [15]
Leucite-Reinforced Glass-Ceramic	IPS Empress CAD	~160	Good esthetics and translucency. Recommended for anterior crowns, veneers, inlays, and onlays with low occlusal stress. [15]
Lithium Disilicate Glass-Ceramic	IPS e.max CAD	360-400 (after crystallization)	High strength and excellent esthetics. Milled in a "blue" state (130-150 MPa) and then crystallized. Suitable for crowns, veneers, inlays, and onlays. [14] [15]
Advanced Lithium Disilicate	CEREC Tessera	> 700	Very high strength due to a composition of lithium disilicate and virgilite. Allows for a very fast firing time. [16]

Zirconia	Katana Zirconia	Varies by type	Highest strength, making it ideal for posterior crowns, bridges, and implant restorations where bite forces are high. [14]
Polymer-Infiltrated Ceramic (Hybrid)	VITA Enamic	~150	Combines the properties of ceramic and polymer, offering flexibility and ease of adjustment. Indicated for inlays, onlays, and single-unit crowns.[14] [15]

Experimental Protocols for Material Testing

Flexural Strength Testing (Biaxial):

- **Sample Preparation:** Disc-shaped specimens of a standardized diameter and thickness are prepared from the ceramic blocks.
- **Testing Apparatus:** A universal testing machine is used with a piston-on-three-ball setup. The disc is supported by three balls, and the load is applied to the center of the opposite side by a piston.
- **Procedure:** The load is applied at a constant crosshead speed until fracture occurs.
- **Calculation:** The biaxial flexural strength is calculated from the fracture load, the dimensions of the specimen, and the geometry of the testing fixture. This method is preferred for brittle materials as it minimizes edge failures.

Accuracy of the Digital Workflow

The precision of the final restoration is dependent on the accuracy of each step in the digital workflow, from scanning to milling.

Digital Impression Accuracy

The accuracy of intraoral scanners is a critical factor. Studies have shown that the type of scanner and the materials of adjacent teeth can influence the trueness and precision of the digital impression.[7][17] Newer generation scanners, such as the Primescan, have demonstrated high levels of accuracy, comparable to conventional impression techniques for full-arch scans.[18]

Key Findings on Scanner Accuracy:

- The **CEREC** Bluecam has a reported scanning accuracy of approximately 19 μm . [2]
- An in-vivo study showed that among the tested scanners, only Primescan had no significant deviations in long-span accuracy compared to conventional impressions. [18]
- The material of adjacent teeth can affect scanning accuracy, with zirconia restorations sometimes leading to lower trueness. [7][17]

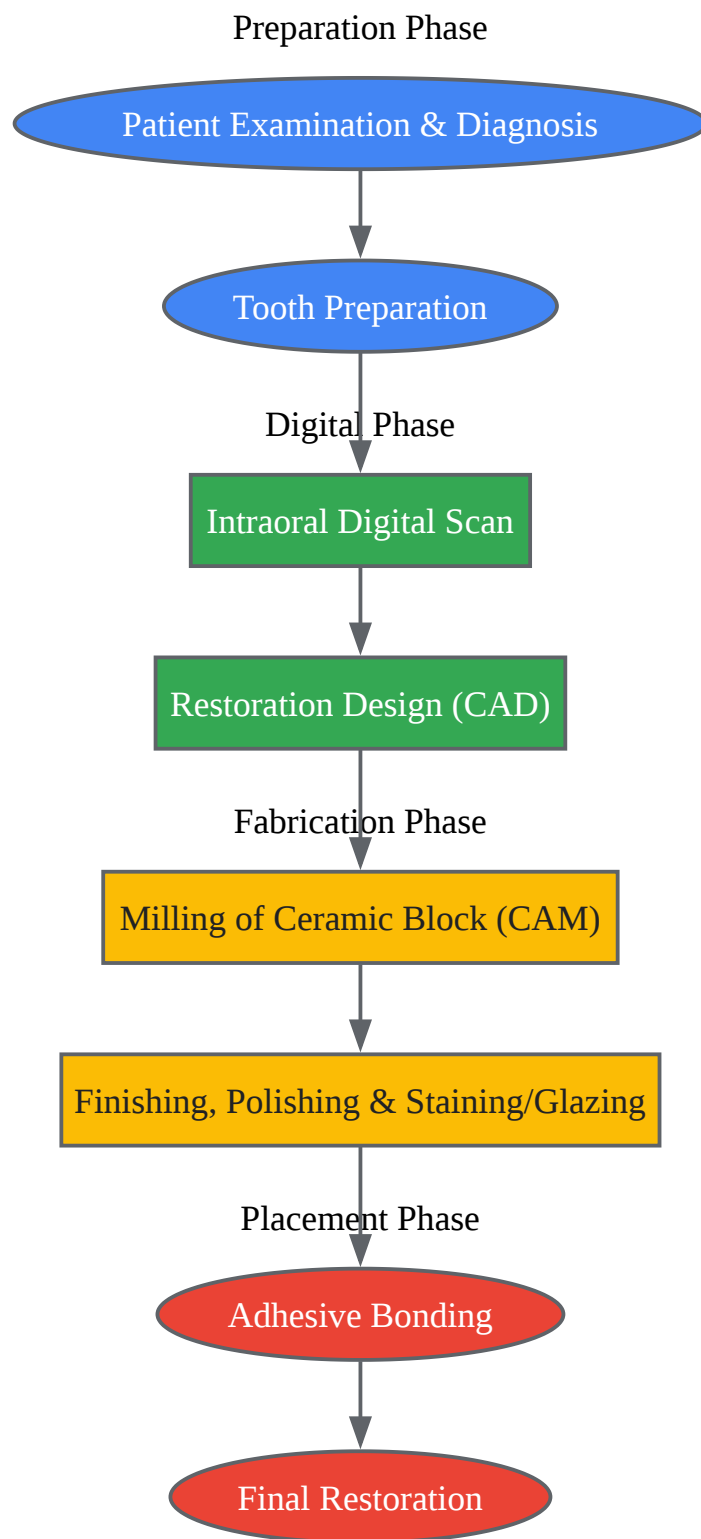
Marginal Fit of Milled Restorations

The marginal gap of a restoration is a key determinant of its long-term success. Studies have shown that the marginal fit of **CEREC** restorations is within a clinically acceptable range. One extensive study on 2,328 chairside inlays and onlays found an average margin width of 236 μm \pm 96.8 μm . [2]

Visualizing Key Processes and Relationships

CEREC Single-Visit Restoration Workflow

The following diagram illustrates the streamlined workflow of a single-visit **CEREC** restoration, from patient examination to the final placement of the crown.

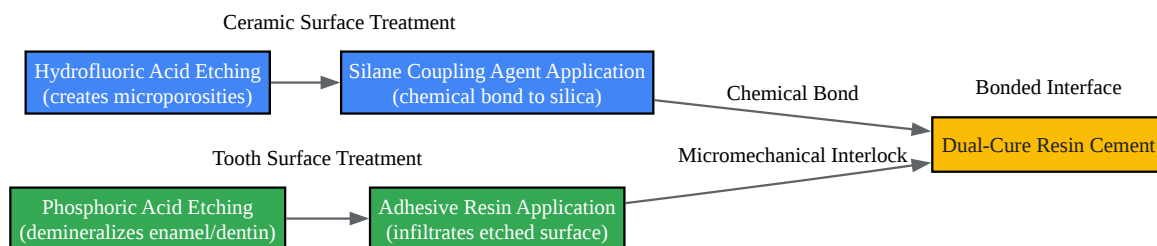


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Caption: The streamlined workflow of a single-visit **CEREC** restoration.

Adhesive Bonding Mechanism to Tooth Structure

Successful long-term performance of ceramic restorations is highly dependent on a strong and durable bond to the tooth structure. The diagram below outlines the key steps in the adhesive bonding process for a silica-based ceramic restoration.

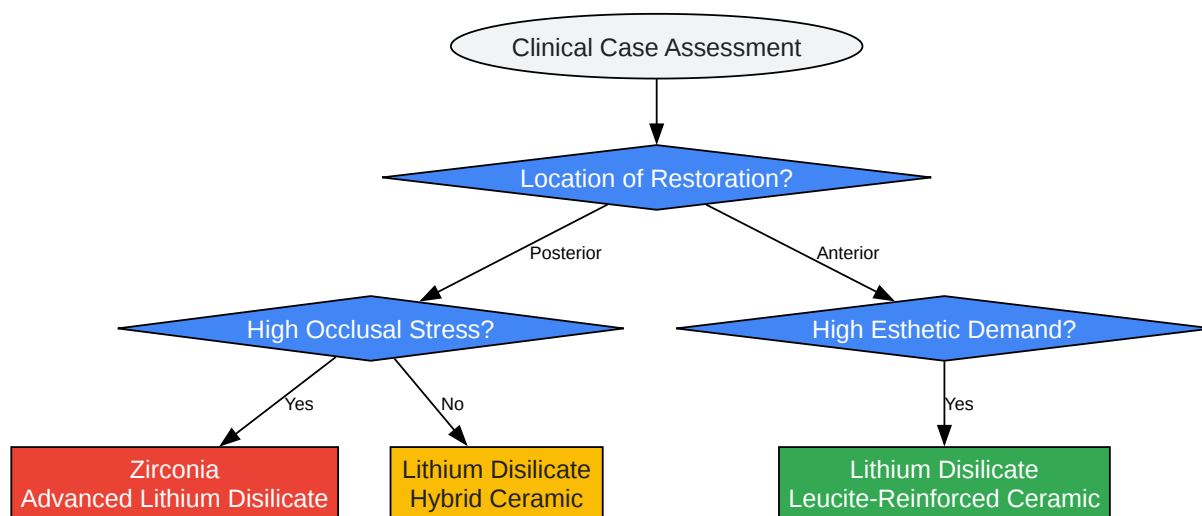


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Caption: Adhesive bonding of a silica-based ceramic to tooth structure.

Material Selection Decision Tree

The choice of ceramic material is dictated by the clinical situation, primarily the location of the restoration in the mouth and the required strength. This decision tree provides a logical framework for material selection.



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Caption: Decision tree for **CEREC** material selection based on clinical needs.

Conclusion

The scientific basis for single-visit restorations with the **CEREC** system is robust and well-supported by extensive clinical research and material science. The system offers clinically proven longevity, utilizes advanced ceramic materials with predictable properties, and is underpinned by an accurate digital workflow. The continued evolution of intraoral scanners, milling units, and ceramic materials further enhances the reliability and range of applications for this technology. For researchers and professionals in related fields, an understanding of these fundamental principles is crucial for appreciating the capabilities and limitations of modern digital dentistry.

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